

Application Notes and Protocols: H-Leu-Ala-Pro-OH as a Peptidase Substrate

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Compound of Interest		
Compound Name:	H-Leu-Ala-Pro-OH	
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These application notes provide a comprehensive overview of the utility of the tripeptide **H-Leu-Ala-Pro-OH** as a substrate for peptidases, with a focus on Prolyl Oligopeptidase (POP) and Angiotensin-Converting Enzyme (ACE). This document includes detailed experimental protocols for assessing enzyme activity and summarizing the potential roles of these enzymes in cellular signaling.

Introduction

H-Leu-Ala-Pro-OH is a tripeptide that contains a proline residue, making it a potential substrate for post-proline cleaving enzymes. Its simple structure allows for straightforward analysis of cleavage products by methods such as High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS). This makes it a valuable tool for characterizing the activity of specific peptidases, screening for inhibitors, and studying enzyme kinetics. Two key peptidases that may interact with this substrate are Prolyl Oligopeptidase and Angiotensin-Converting Enzyme.

Prolyl Oligopeptidase (POP), also known as prolyl endopeptidase, is a serine protease that cleaves peptides on the carboxyl side of an internal proline residue. POP is implicated in the metabolism of neuropeptides and peptide hormones, and its dysregulation has been linked to neurological and psychiatric disorders.[1][2][3]

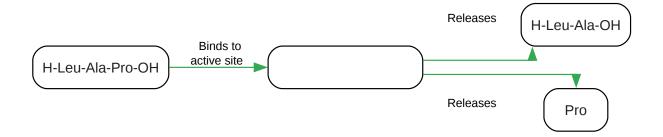


Angiotensin-Converting Enzyme (ACE) is a key enzyme in the renin-angiotensin system (RAS), which regulates blood pressure.[1][2][4] It is a dipeptidyl carboxypeptidase that primarily cleaves the dipeptide His-Leu from angiotensin I to produce the potent vasoconstrictor angiotensin II. Peptides with a C-terminal proline are known to act as inhibitors of ACE.

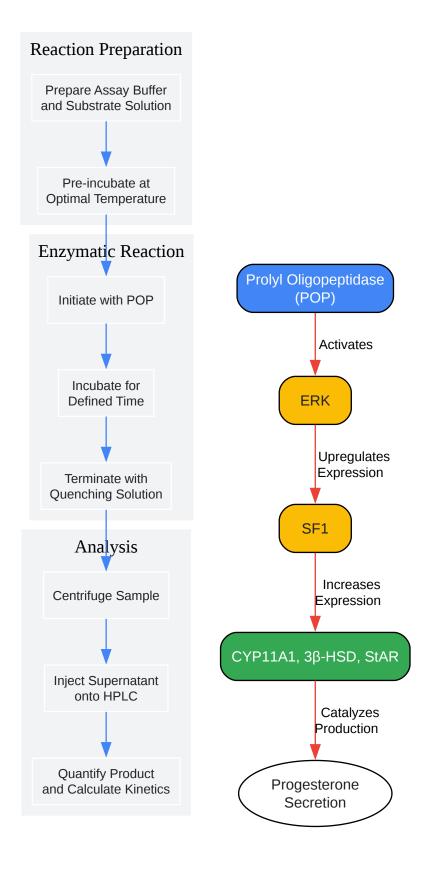
Enzymatic Cleavage of H-Leu-Ala-Pro-OH

The primary cleavage site for prolyl oligopeptidase on **H-Leu-Ala-Pro-OH** is expected to be at the C-terminal side of the proline residue.

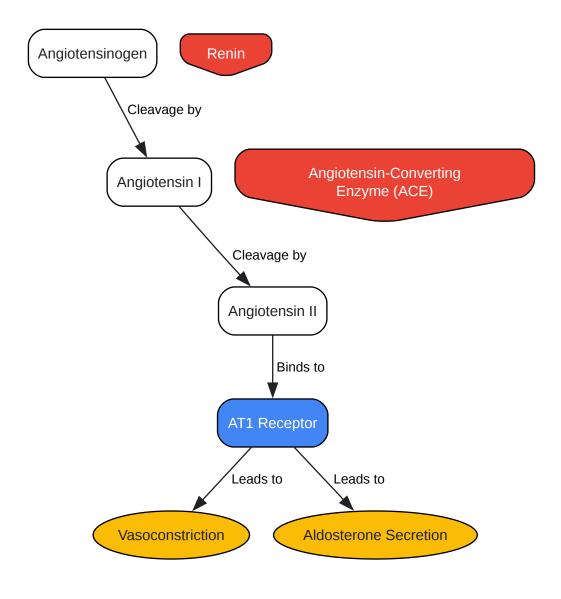












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